

Handling Air-Sensitive Methallyltrimethylsilane: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methallyltrimethylsilane

Cat. No.: B096022

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This document provides detailed application notes and protocols for the safe and effective handling of the air-sensitive reagent, **methallyltrimethylsilane**. Adherence to these procedures is critical to ensure experimental success, maintain reagent integrity, and ensure laboratory safety.

Introduction

Methallyltrimethylsilane [$\text{H}_2\text{C}=\text{C}(\text{CH}_3)\text{CH}_2\text{Si}(\text{CH}_3)_3$] is a versatile organosilicon reagent used in organic synthesis, particularly for the introduction of the methallyl group. It is a key reagent in carbon-carbon bond-forming reactions, such as the Hosomi-Sakurai allylation, which allows for the synthesis of homoallylic alcohols. Due to its sensitivity to air and moisture, proper handling techniques under an inert atmosphere are essential.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **methallyltrimethylsilane** is provided in the table below.

Property	Value
CAS Number	18292-38-1
Molecular Formula	C ₇ H ₁₆ Si
Molecular Weight	128.29 g/mol
Appearance	Colorless liquid
Boiling Point	109-111 °C (lit.)
Density	0.73 g/mL at 25 °C (lit.)
Flash Point	-6.11 °C (21.0 °F) - closed cup

Safety Information

Methallyltrimethylsilane is a highly flammable liquid and should be handled with extreme care in a well-ventilated fume hood, away from ignition sources.

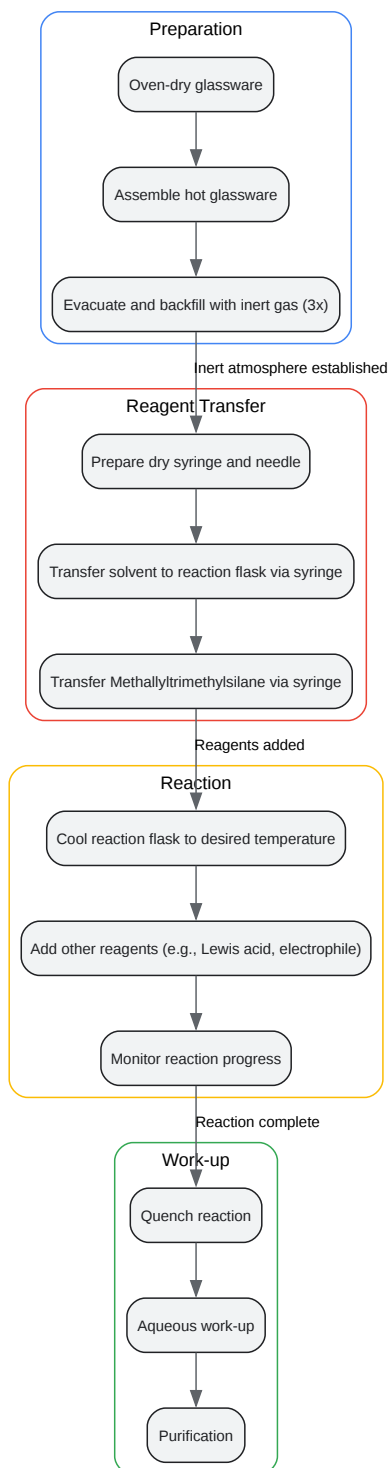
Hazard	GHS Classification	Precautionary Statements
Flammability	Flammable Liquid, Category 2 (H225)	P210, P233, P240, P241, P242, P243
Personal Protective Equipment (PPE)	Eyeshields, Faceshields, Gloves, ABEK (EN14387) respirator filter	P280

Always consult the Safety Data Sheet (SDS) for the most up-to-date safety information before handling this reagent.

Experimental Workflow for Handling Air-Sensitive Methallyltrimethylsilane

The following diagram illustrates the general workflow for setting up an experiment with air-sensitive reagents like **methallyltrimethylsilane** using standard Schlenk line techniques.

Experimental Workflow for Handling Methallyltrimethylsilane

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Caption: General workflow for handling air-sensitive **methallyltrimethylsilane**.

Detailed Experimental Protocols

General Protocol for Handling Methallyltrimethylsilane

This protocol outlines the fundamental steps for transferring **methallyltrimethylsilane** under an inert atmosphere.

Materials:

- **Methallyltrimethylsilane** (in a Sure/Seal™ bottle or similar)
- Dry, degassed solvent (e.g., dichloromethane)
- Reaction flask with a rubber septum
- Schlenk line with a supply of dry nitrogen or argon
- Dry syringes and needles
- Stir bar

Procedure:

- **Glassware Preparation:** Ensure all glassware is thoroughly oven-dried (e.g., at 120 °C for at least 4 hours) and assembled while hot. Allow the glassware to cool to room temperature under a positive pressure of inert gas.
- **Inert Atmosphere:** Connect the reaction flask to the Schlenk line. Evacuate the flask and backfill with inert gas. Repeat this cycle three times to ensure a completely inert atmosphere.
- **Solvent Transfer:** Using a dry syringe, transfer the required volume of anhydrous solvent to the reaction flask through the septum.
- **Methallyltrimethylsilane Transfer:** a. Carefully insert a needle connected to the inert gas line into the septum of the **methallyltrimethylsilane** bottle to create a slight positive pressure. b. Using a second dry, gas-tight syringe with a needle, pierce the septum of the reagent bottle. c. Slowly withdraw the desired volume of **methallyltrimethylsilane**. It is good practice to withdraw a small amount of inert gas into the syringe after the liquid to prevent

dripping. d. Carefully transfer the **methallyltrimethylsilane** to the reaction flask by injecting it through the septum.

Protocol for the Hosomi-Sakurai Reaction with an Aldehyde

This protocol describes a representative Lewis acid-catalyzed allylation of an aldehyde with **methallyltrimethylsilane** to form a homoallylic alcohol.

Materials:

- Aldehyde (e.g., benzaldehyde)
- **Methallyltrimethylsilane**
- Lewis acid (e.g., Titanium tetrachloride, TiCl_4)
- Anhydrous dichloromethane (DCM)
- Saturated aqueous ammonium chloride (NH_4Cl) solution

Procedure:

- **Reaction Setup:** To a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar, a rubber septum, and a nitrogen inlet, add the aldehyde (1.0 equiv) and anhydrous DCM under a nitrogen atmosphere.
- **Cooling:** Cool the solution to $-78\text{ }^\circ\text{C}$ in a dry ice/acetone bath.
- **Lewis Acid Addition:** Slowly add the Lewis acid (e.g., TiCl_4 , 1.0 equiv) dropwise to the stirred solution. Stir the resulting mixture at $-78\text{ }^\circ\text{C}$ for 5 minutes.
- **Methallyltrimethylsilane Addition:** Add **methallyltrimethylsilane** (1.5 equiv) dropwise to the reaction mixture.
- **Reaction:** Allow the reaction to stir at $-78\text{ }^\circ\text{C}$ for 30 minutes, or until TLC analysis indicates the consumption of the starting material.

- Quenching: Quench the reaction by the slow addition of saturated aqueous NH_4Cl solution at -78°C .
- Work-up: Allow the mixture to warm to room temperature. Transfer the mixture to a separatory funnel and extract with DCM. Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel to afford the desired homoallylic alcohol.

Quantitative Data

The following table summarizes representative yields for the Hosomi-Sakurai reaction of allyltrimethylsilane with various electrophiles. While specific data for **methallyltrimethylsilane** is less systematically reported, its reactivity is analogous, and similar yields can be expected under optimized conditions.

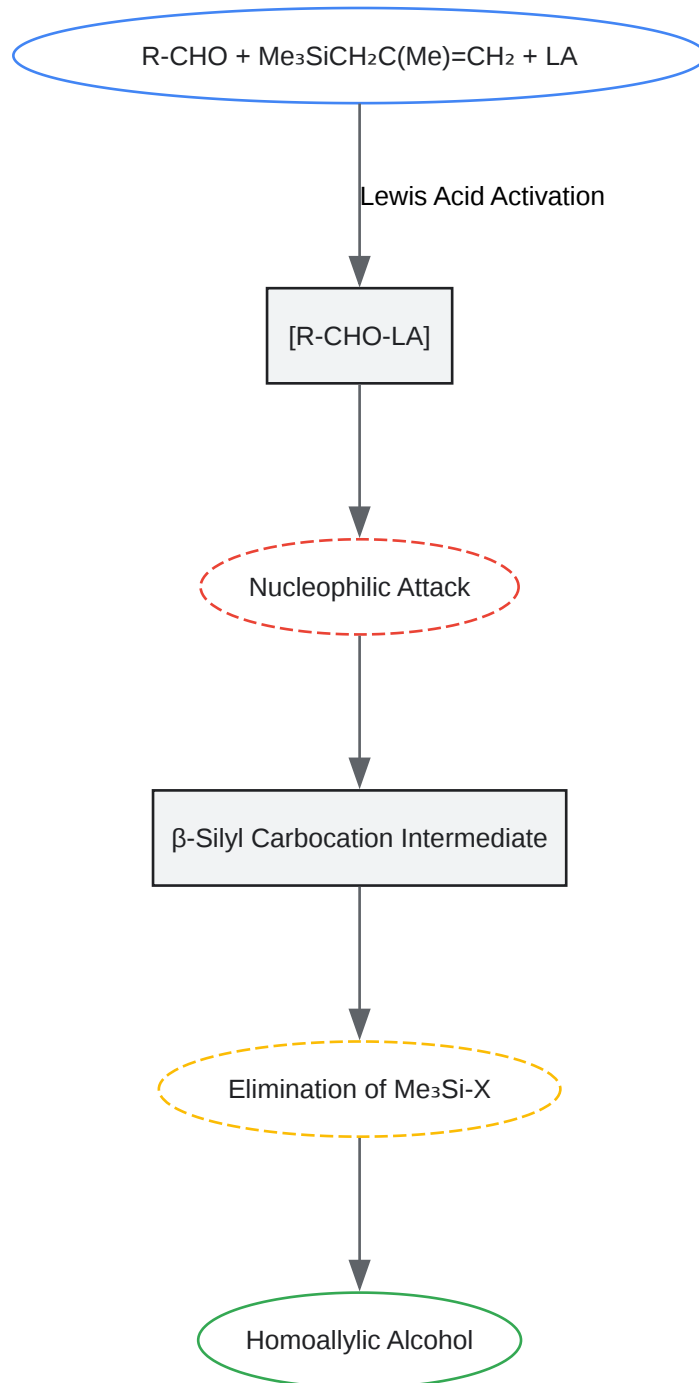
Electrophile	Lewis Acid	Solvent	Temp ($^\circ\text{C}$)	Time	Yield (%)
Benzaldehyde	TiCl_4	DCM	-78	0.5 h	~89
Cyclohexanone	TiCl_4	DCM	-78 to rt	2 h	~90
Acetophenone	TiCl_4	DCM	-78 to rt	2 h	~77
Benzaldehyde dimethyl acetal	$\text{AlBr}_3/\text{AlMe}_3$ (10 mol%)	DCM	rt	24 h	92[1]
Benzaldehyde dimethyl acetal	$\text{AlBr}_3/\text{AlMe}_3/$ CuBr (cat.)	DCM	rt	3 h	High[1]

Note: Yields are based on reactions with allyltrimethylsilane and are provided as a general guide. Actual yields with **methallyltrimethylsilane** may vary.

Signaling Pathway/Reaction Mechanism

The Hosomi-Sakurai reaction proceeds through the activation of the carbonyl electrophile by a Lewis acid, followed by nucleophilic attack of the allylsilane. The resulting β -silyl carbocation intermediate is stabilized by the silicon group and subsequently eliminates the silyl group to form the homoallylic alcohol.

Hosomi-Sakurai Reaction Mechanism



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Caption: Mechanism of the Hosomi-Sakurai reaction.

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References

- 1. chem.ucla.edu [chem.ucla.edu]
- To cite this document: BenchChem. [Handling Air-Sensitive Methallyltrimethylsilane: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096022#experimental-setup-for-handling-air-sensitive-methallyltrimethylsilane]

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